

Application Notes: Formulating and Evaluating NP213 for Topical Delivery

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Compound of Interest

Compound Name: NP213

Cat. No.: B1679984

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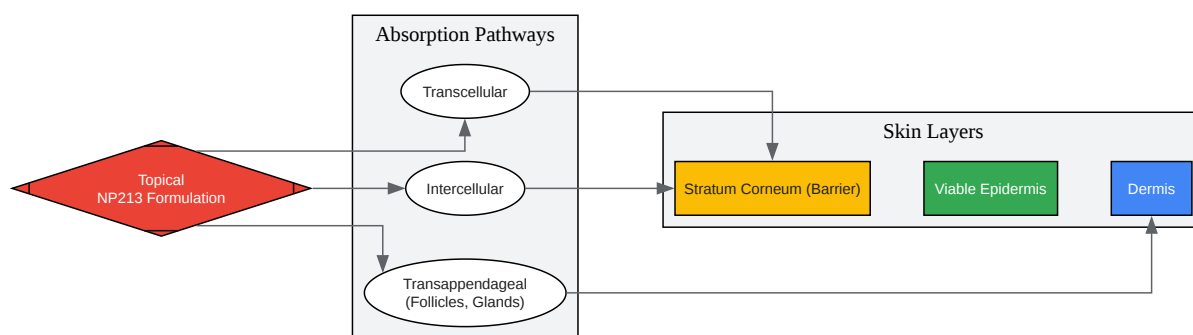
Introduction

NP213 (Novexatin®) is a novel, synthetic cyclic antifungal peptide developed for the topical treatment of onychomycosis.[1][2] Designed based on natural host defense peptides (HDPs), **NP213** is a water-soluble, fungicidal agent that has demonstrated high efficacy and safety in clinical trials.[3][4][5] A key feature of **NP213** is its ability to effectively penetrate the dense structure of the human nail in a simple water-based formulation, without the need for chemical penetration enhancers or organic solvents.[1][6]

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the standard methodologies used to formulate and evaluate topical preparations of **NP213**. While the existing aqueous formulation is highly effective for transungual delivery, the protocols detailed herein are the gold-standard methods for assessing the performance, skin penetration, and safety of any new or modified **NP213** formulation intended for topical application. The provided data is based on published clinical trial results for **NP213**.

Drug Absorption Pathways and NP213 Profile

Effective topical delivery requires the active pharmaceutical ingredient (API) to traverse the primary barrier of the skin, the stratum corneum, or the nail plate. The principal routes of penetration for topical agents are the transcellular (through cells), intercellular (between cells), and transappendageal (via hair follicles and glands) pathways.[7][8][9] **NP213** is specifically designed for high permeability through the keratin structure of the nail.[1][3]



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Fig. 1: General pathways for topical drug absorption through the skin.

Quantitative Data from Clinical Studies

The following tables summarize the key efficacy and safety data from Phase I and IIa clinical trials of **NP213** for the treatment of onychomycosis.[1][2]

Table 1: Summary of **NP213** Phase IIa Efficacy Data

Parameter	Study 1 (180-day follow-up)	Study 2 (360-day follow-up)
Treatment Duration	28 days	28 days
Mycological Cure Rate	43.3%	56.5%
Patient-Reported Improvement	After 14 days of application	After 14 days of application
Causative Pathogen	Trichophyton spp.	Trichophyton spp.

Data sourced from published clinical trials of **NP213** in a water-based formulation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Summary of **NP213** Safety and Systemic Exposure Data

Parameter	Method	Result
Systemic Absorption	Plasma Level Analysis	No detectable drug in plasma [1] [5]
Maximum Exposure	Daily application of 2800 mg over 28 days	No safety or tolerability concerns [1] [5]
Clinical Trial Participants Exposed	238	No significant adverse events reported [1] [5]

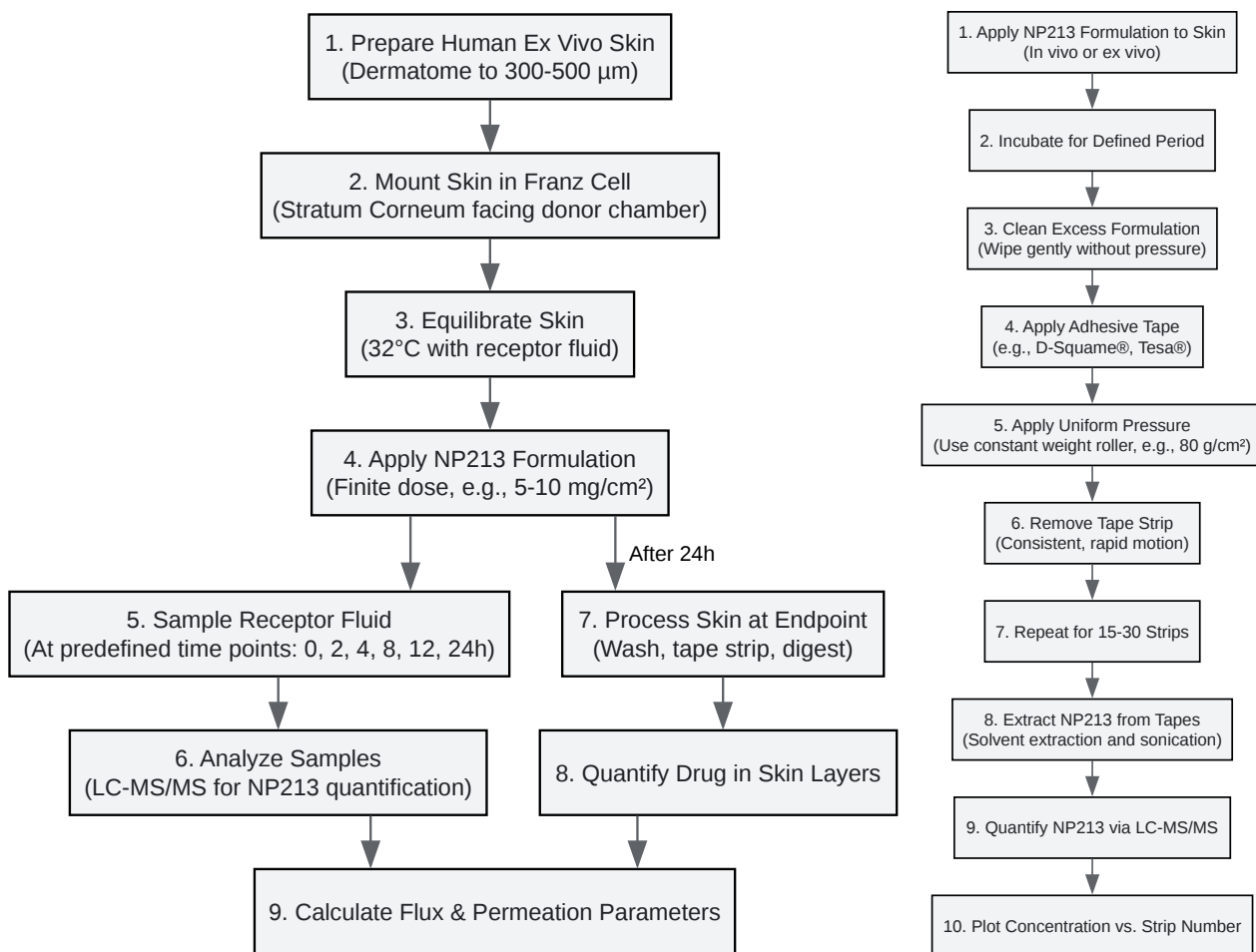
Data confirms the high safety profile of topically applied **NP213**.[\[4\]](#)[\[5\]](#)

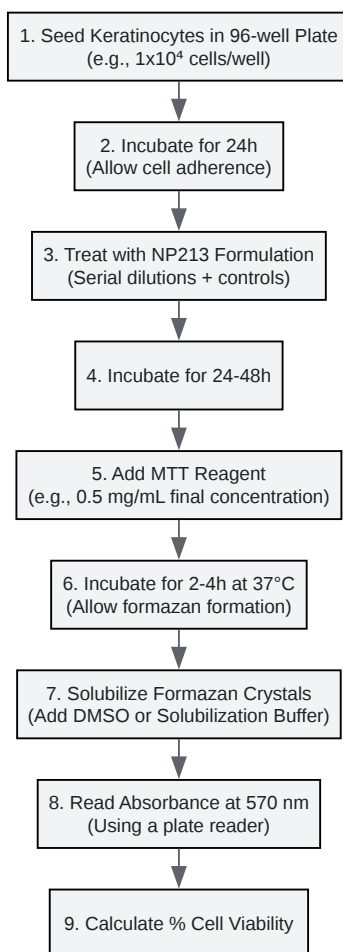
Experimental Protocols

The following protocols are standard, validated methods for assessing the topical delivery and cytotoxic potential of a formulation containing **NP213**.

Protocol: In Vitro Permeation Test (IVPT)

This protocol describes the use of vertical Franz diffusion cells to quantify the permeation of **NP213** through a skin membrane, the gold-standard method for in vitro absorption studies.[\[10\]](#)
[\[11\]](#)





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